

Essential Safety and Operational Guide for Handling 4'-Hydroxy diclofenac-d4

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Compound of Interest

Compound Name: 4'-Hydroxy diclofenac-d4

Cat. No.: B196401

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4'-Hydroxy diclofenac-d4**. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Safety Precautions

4'-Hydroxy diclofenac-d4 is a deuterated metabolite of the non-steroidal anti-inflammatory drug (NSAID) diclofenac.[1] While comprehensive toxicological data for the deuterated form is limited, it should be handled as a hazardous compound.[2][3] The non-deuterated form, 4'-Hydroxy diclofenac, is classified as toxic if swallowed and can cause serious eye damage.[4]

GHS Classification:[4]

- Acute toxicity, Oral (Category 3), H301
- Serious eye damage/eye irritation (Category 1), H318

Hazard Statements:[4]

- H301: Toxic if swallowed
- H318: Causes serious eye damage

Precautionary Statements:[[4](#)]

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local regulations.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4'-Hydroxy diclofenac-d4** to prevent skin and eye contact, inhalation, and ingestion.[[5](#)][[6](#)][[7](#)]

PPE Category	Item	Specifications
Hand Protection	Gloves	Double gloving with nitrile or neoprene gloves is recommended. The outer glove should be removed and disposed of after handling. Change gloves immediately if contaminated, torn, or punctured.[5][6]
Eye and Face Protection	Safety Glasses/Goggles and Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield should be worn in addition to goggles when there is a risk of splashing or aerosol generation.[5][8]
Body Protection	Laboratory Coat/Gown	A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[6][7] Standard cloth lab coats are not sufficient.
Respiratory Protection	Respirator	For operations that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95) should be used.[9]

Experimental Protocols: Safe Handling and Storage

Receiving and Storage:

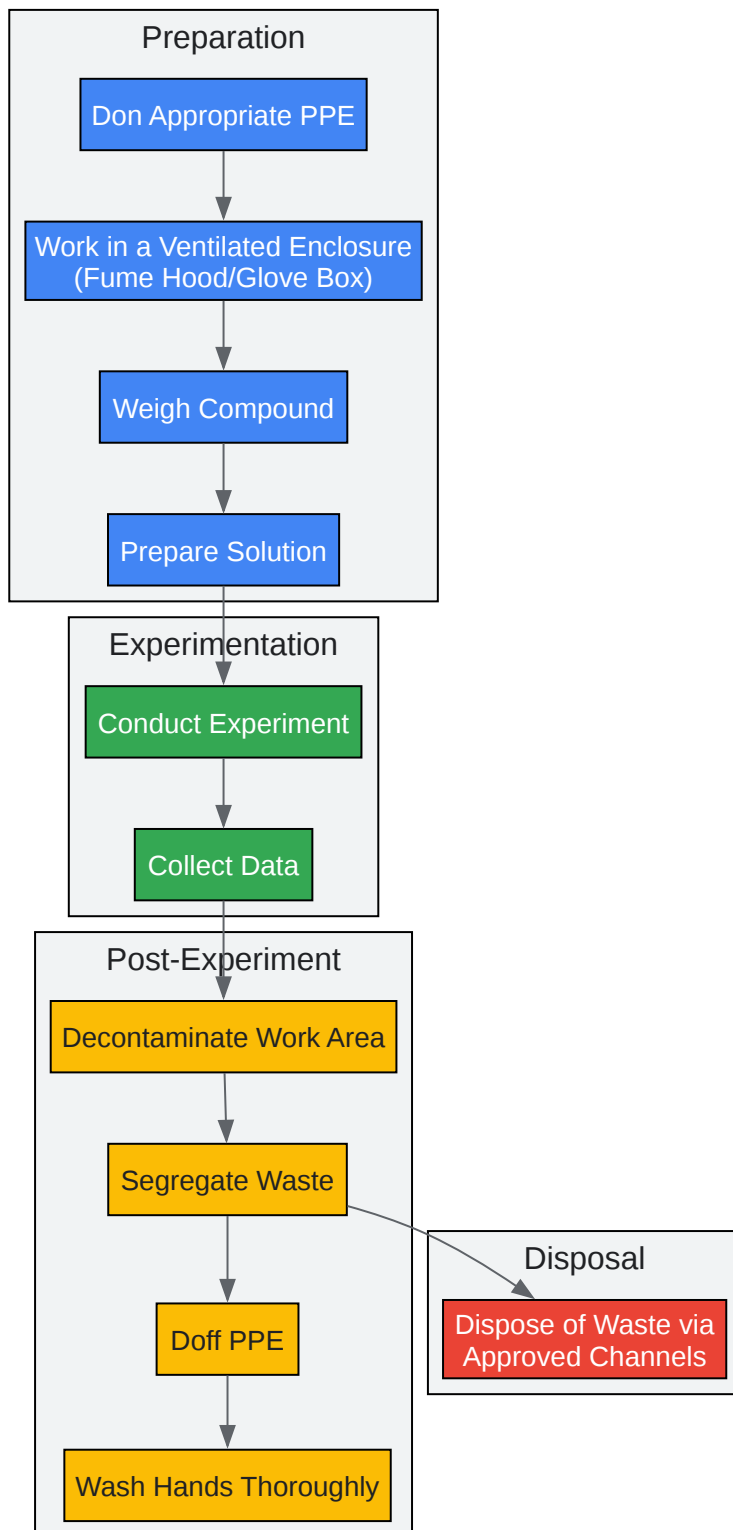
- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a well-ventilated, locked area.[4]
- Recommended storage temperature is -20°C.[2]

Preparation of Solutions:

- **4'-Hydroxy diclofenac-d4** is a crystalline solid.[\[2\]](#)
- All handling of the solid compound should be performed in a chemical fume hood or a glove box to avoid inhalation of dust.
- The compound is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (approximately 30 mg/ml).[\[2\]](#)
- When dissolving, use the smallest amount of solvent necessary and add it slowly to the solid to avoid splashing.
- Ensure adequate ventilation and wear all prescribed PPE.

Experimental Workflow:

Safe Handling Workflow for 4'-Hydroxy diclofenac-d4

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Caption: A workflow diagram for the safe handling of **4'-Hydroxy diclofenac-d4**.

Disposal Plan

All waste materials contaminated with **4'-Hydroxy diclofenac-d4** must be treated as hazardous waste and disposed of according to institutional and local regulations.[4]

Waste Segregation:

- Solid Waste: Contaminated PPE (gloves, gowns), weigh boats, and other disposable materials should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Sharps: Contaminated needles, syringes, or other sharps must be placed in a designated sharps container for hazardous chemical waste.

Disposal Procedure:

- Ensure all waste containers are properly sealed and labeled with the full chemical name ("**4'-Hydroxy diclofenac-d4**") and the appropriate hazard symbols.
- Store waste in a designated, secure area away from general laboratory traffic.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal of the hazardous waste. Do not pour any solutions containing this compound down the drain.[4]

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